Technical Profile: 6-Chloro-2-fluoro-3-methoxyaniline

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Compound of Interest

Compound Name:	*6-Chloro-2-fluoro-3-methoxyaniline*
CAS No.:	*1017777-77-3*
Cat. No.:	*B1390477*

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CAS Registry Number: 1017777-77-3 Molecular Formula: C_7H_7ClFNO Molecular Weight: 175.59 g/mol [1][2]

Executive Summary

6-Chloro-2-fluoro-3-methoxyaniline (CFMA) is a highly specialized halogenated aniline derivative serving as a critical pharmacophore in modern medicinal chemistry.[1][2] Characterized by a dense functionalization pattern on the benzene ring, it functions as a "scaffold differentiator" in the synthesis of tyrosine kinase inhibitors (TKIs) and next-generation agrochemicals.[2]

The compound's utility stems from its unique substitution pattern: the 2-fluoro group imparts metabolic stability by blocking oxidative metabolism, the 3-methoxy group acts as a hydrogen bond acceptor, and the 6-chloro substituent modulates lipophilicity and steric bulk, often filling hydrophobic pockets in target proteins (e.g., EGFR, KRAS).[2]

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This technical guide provides a comprehensive analysis of the physicochemical properties, synthetic methodologies, and analytical validation protocols required for the research and development of CFMA-derived therapeutics.[2]

Physicochemical Metrics & Molecular Weight Analysis[1][2][3]

Precise molecular weight determination is fundamental for stoichiometry in synthesis and identification in mass spectrometry.[2]

Molecular Weight Calculation

The molecular weight is derived from standard atomic weights.[2] For high-resolution mass spectrometry (HRMS), the monoisotopic mass is the critical parameter.[2]

Element	Symbol	Qty	Standard Atomic Weight (g/mol)	Contribution (g/mol)	Monoisotopic Mass (Da)
Carbon	C	7	12.011	84.077	12.00000
Hydrogen	H	7	1.008	7.056	1.00783
Chlorine	Cl	1	35.450	35.450	34.96885
Fluorine	F	1	18.998	18.998	18.99840
Nitrogen	N	1	14.007	14.007	14.00307
Oxygen	O	1	15.999	15.999	15.99491
Totals	Average MW: 175.59	Exact Mass: 175.0200	[2][3][4]		

Isotopic Distribution (Critical for LC-MS)

Due to the presence of Chlorine, CFMA exhibits a characteristic isotopic signature.[2]

- ^{35}Cl (75.76%): The M+ peak appears at 175.02 Da.[2]

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- ^{37}Cl (24.24%): The M+2 peak appears at 177.02 Da.[2]
- Ratio: The mass spectrum will display a distinct 3:1 intensity ratio between the M and M+2 peaks.[2] This signature is the primary confirmation of successful chlorination during synthesis.[2]

Synthetic Methodologies & Workflow

The synthesis of **6-Chloro-2-fluoro-3-methoxyaniline** is non-trivial due to the directing effects of the existing substituents.[2] The amine (NH_2) and methoxy (OMe) groups are both activators, but they direct to different positions.[2]

Regioselectivity Challenges

- NH_2 (Position 1): Strong ortho/para director.[2] Directs to C6 (ortho) and C4 (para).[2]
- OMe (Position 3): Strong ortho/para director. Directs to C2 (blocked by F), C4 (ortho), and C6 (para).
- F (Position 2): Weak deactivator.[2]

The Challenge: Both activators favor C4 and C6. However, the para-position relative to the strongest activator (NH_2) is typically favored, leading to the formation of the 4-chloro isomer as a major impurity.[2]

Optimized Synthetic Protocol (N-Chlorosuccinimide Route)

To favor the 6-chloro isomer or separate it effectively, the following protocol is recommended.

Step-by-Step Methodology:

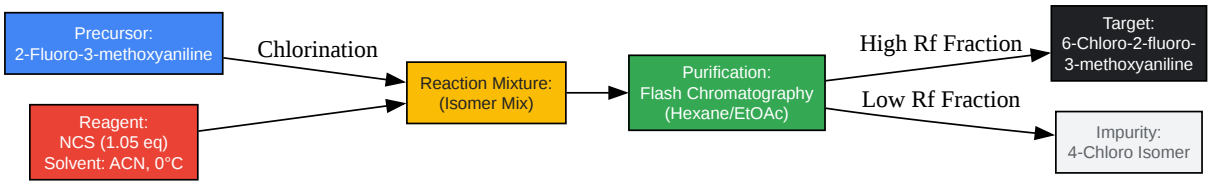
- Starting Material: Dissolve 2-Fluoro-3-methoxyaniline (1.0 eq) in Acetonitrile (ACN) or DMF.[2]
- Temperature Control: Cool the solution to 0°C to suppress di-chlorination.
- Reagent Addition: Add N-Chlorosuccinimide (NCS) (1.05 eq) portion-wise over 30 minutes.

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- Why NCS? NCS provides a controlled source of Cl^+, avoiding the harsh oxidative conditions of Cl_2 gas.[2]

- Reaction Monitoring: Stir at room temperature for 4–12 hours. Monitor via HPLC.[2]
- Workup: Quench with water, extract with Ethyl Acetate.
- Purification (Critical): The crude mixture will likely contain the 4-chloro isomer.[2] Flash column chromatography (Hexane/EtOAc gradient) is required.[2][5] The 6-chloro isomer (target) is often less polar due to internal hydrogen bonding between the NH_2 and the ortho-Cl/F, leading to a higher R_f value than the 4-chloro isomer.[2]

Synthesis Workflow Diagram



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Caption: Figure 1. Controlled chlorination workflow using NCS with chromatographic separation of regioisomers.

Analytical Validation (QC Protocols)

Trustworthiness in data generation requires self-validating analytical methods.[2]

Proton NMR (^{1}H-NMR)

The ^{1}H-NMR spectrum provides definitive structural proof based on coupling constants.[2]

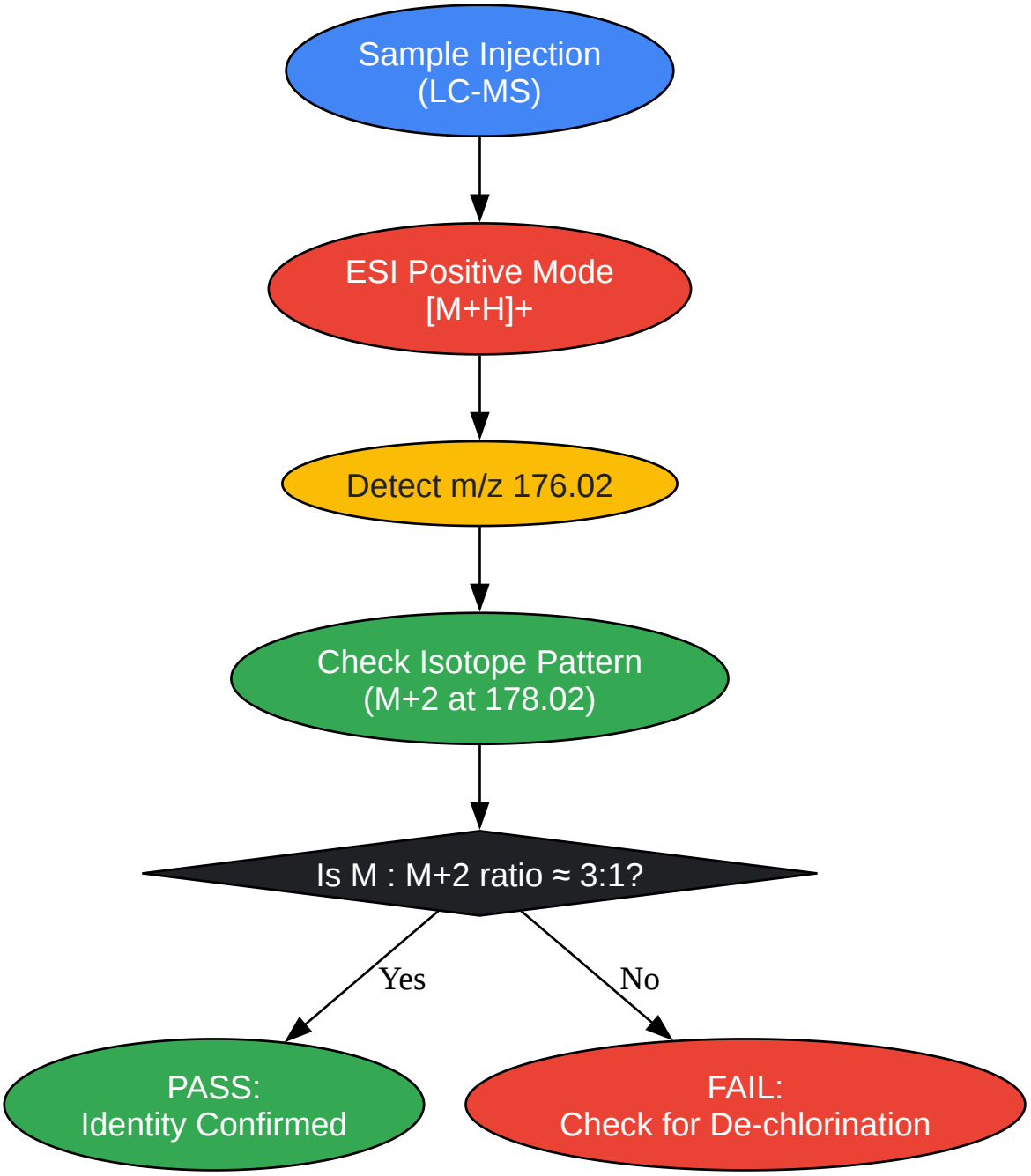
- Solvent: DMSO-d_6 or $CDCl_3$.[2]
- Key Signals:
  - δ ~3.8 ppm (s, 3H): Methoxy group ($-OCH_3$).[2]

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- δ ~5.0–6.0 ppm (br s, 2H): Amine (-NH_2).[2] Exchangeable with D_2O.
- Aromatic Region: Two protons (H4 and H5).[2] They will appear as a pair of doublets (or doublet of doublets due to F-coupling).[2]
- Diagnostic Logic: If the product is the 6-chloro isomer, H4 and H5 are adjacent (ortho-coupling, J ≈ 8–9 Hz).[2] If it were the 4-chloro isomer, the protons would be para (singlets) or meta (small coupling), but the substitution pattern makes H4/H5 adjacency the confirmation of the 6-chloro substitution.[2]

Mass Spectrometry Logic

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Caption: Figure 2. LC-MS decision tree for confirming the presence of the chlorine substituent.

Applications in Drug Discovery[1][2][7][8]

6-Chloro-2-fluoro-3-methoxyaniline is not just a building block; it is a strategic scaffold modifier.[2]

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Structure-Activity Relationship (SAR)[2]

- Metabolic Stability: The 2-fluoro group blocks the metabolic "soft spot" on the aniline ring, preventing hydroxylation by Cytochrome P450 enzymes.[2]
- Hydrophobic Filling: The 6-chloro group increases the logP (lipophilicity), improving membrane permeability.[2] In kinase binding pockets (e.g., EGFR), the chlorine atom often occupies a small hydrophobic sub-pocket, displacing water and increasing binding affinity via entropic gain.[2]
- Electronic Modulation: The combination of electron-withdrawing (F, Cl) and electron-donating (OMe, NH_2) groups creates a unique "push-pull" electronic system, tuning the pKa of the aniline nitrogen.[2] This affects how the molecule participates in nucleophilic attacks during subsequent drug synthesis (e.g., forming urea or amide linkages).[2]

Safety & Handling

GHS Classification:

- Acute Toxicity: Harmful if swallowed or inhaled.[2]
- Skin/Eye Irritation: Causes serious eye irritation (H319) and skin irritation (H315).[2][4]
- STOT-SE: May cause respiratory irritation (H335).[2][4]

Handling Protocol: Always handle in a fume hood. Use nitrile gloves.[2] In case of spill, neutralize with sand/vermiculite; do not wash into drains as halogenated anilines are toxic to aquatic life.[2]

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